

Spectroscopic Profile of 3-Bromo-2-nitroaniline: A Predictive and Interpretive Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-2-nitroaniline

CAS No.: 7138-15-0

Cat. No.: B1288878

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Executive Summary

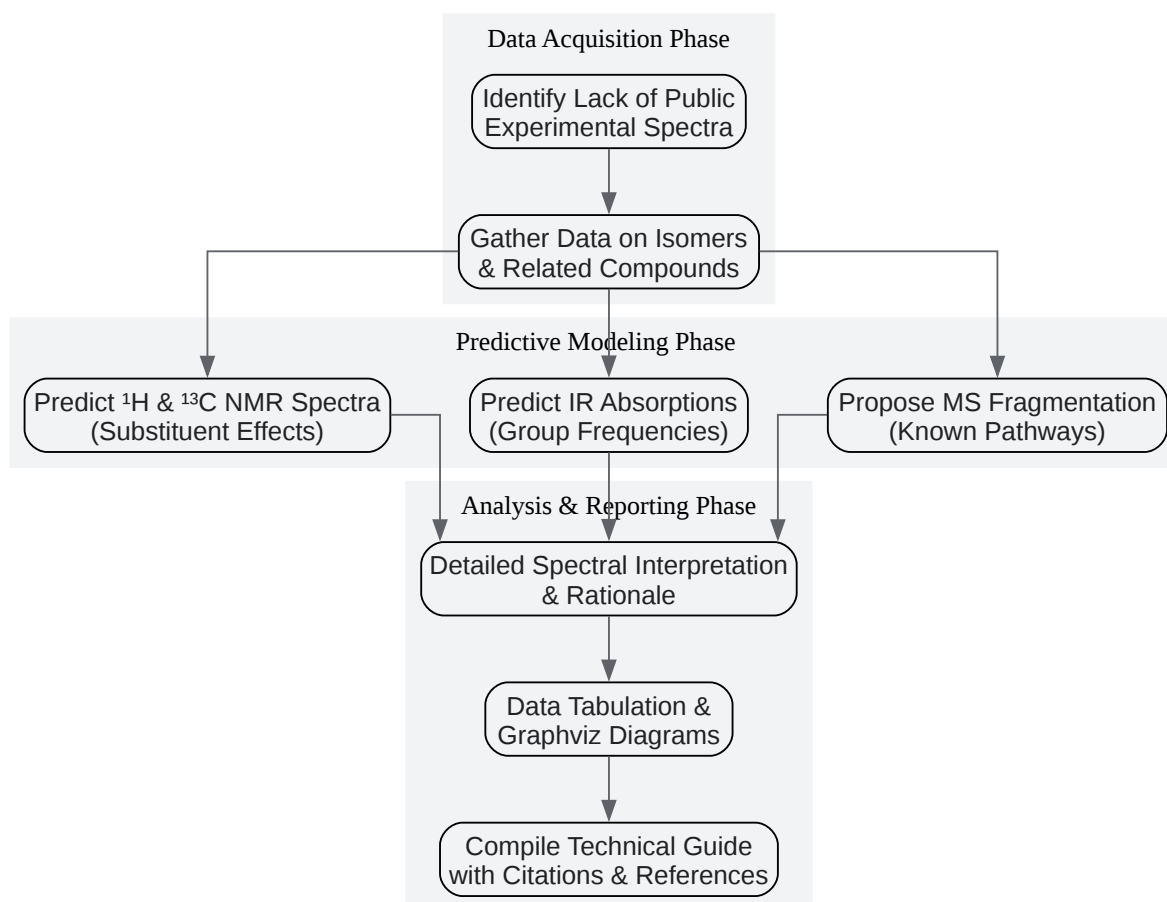
This technical guide provides a comprehensive spectroscopic characterization of **3-Bromo-2-nitroaniline** (CAS No. 7138-15-0), a key chemical intermediate in the synthesis of pharmaceuticals and dyes.^[1] In the dynamic landscape of chemical research and development, obtaining a complete, validated set of experimental data for every compound is not always immediately feasible. As of the date of this publication, a complete, publicly accessible experimental dataset for the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) of **3-Bromo-2-nitroaniline** is not available.

This guide, therefore, adopts a predictive and interpretive methodology, a common and essential practice in modern computational chemistry. By leveraging established spectroscopic principles, substituent effect models, and data from structurally related isomers, we present a robust, predicted spectral profile of the target molecule. This document is designed to serve as a reliable reference for researchers, scientists, and drug development professionals, enabling them to anticipate spectral features, aid in the identification of this compound in complex mixtures, and guide future experimental work. Our approach underscores the synergy between empirical knowledge and computational tools in advancing chemical science.

Molecular Structure and Analytical Workflow

3-Bromo-2-nitroaniline is an aromatic compound with the molecular formula $C_6H_5BrN_2O_2$ and a molecular weight of approximately 217.02 g/mol .^[2] The molecule consists of a benzene ring substituted with an amino ($-NH_2$), a nitro ($-NO_2$), and a bromine ($-Br$) group. The relative positioning of these groups—particularly the ortho-nitro and meta-bromo substituents relative to the amine—creates a unique electronic environment that dictates its spectral characteristics.

The workflow for this guide involves a multi-faceted approach that combines theoretical prediction with empirical validation against known compounds.



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Caption: Predictive Spectroscopic Analysis Workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is the most powerful tool for elucidating the precise carbon-hydrogen framework of an organic molecule. In the absence of experimental spectra, chemical shifts (δ) can be reliably predicted by starting with the base value for benzene and applying additive corrections for each substituent.[3][4] The -NH_2 group is a strong electron-donating group, causing significant shielding (upfield shift) at the ortho and para positions. Conversely, the -NO_2 group is a strong electron-withdrawing group, causing deshielding (downfield shift). Bromine exerts a moderate deshielding effect.[5]

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show three distinct signals in the aromatic region, corresponding to the three protons on the benzene ring, and a broad signal for the amine protons. The coupling patterns (splitting) arise from interactions with adjacent protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment	Rationale
~ 7.35	Triplet (t)	~8.0	H-5	Flanked by two protons (H-4 and H-6), this proton is expected to appear as a triplet. Its chemical shift is influenced by being para to the -NO ₂ group (deshielding) and ortho to the -Br group (deshielding).
~ 7.05	Doublet of doublets (dd)	~8.0, ~1.5	H-4	This proton is ortho to the -NH ₂ group (strong shielding) and meta to the -NO ₂ group (weak deshielding) and the -Br group (weak deshielding). It is coupled to both H-5 and H-6.
~ 6.80	Doublet of doublets (dd)	~8.0, ~1.5	H-6	This proton is ortho to the -NH ₂ group (strong shielding) and meta to the -Br group (weak deshielding). It is

coupled to both
H-5 and H-4.

~ 5.5 - 6.5	Broad singlet (br s)	-	-NH ₂
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The amine protons are subject to chemical exchange and typically appear as a broad signal. The exact shift is highly dependent on solvent and concentration.

Predicted in CDCl₃ at 400 MHz. Predictions are based on established substituent effect data.[\[6\]](#)
[\[7\]](#)

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum is predicted to show six unique signals, as the substitution pattern renders all six carbons in the benzene ring chemically distinct. The chemical shifts are highly sensitive to the electronic effects of the attached groups.[\[1\]](#)[\[8\]](#)

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~ 145.0	C-1 (C-NH ₂)	The carbon directly attached to the electron-donating amino group is significantly shielded relative to its position in a nitro- or bromo- substituted ring.
~ 138.0	C-2 (C-NO ₂)	The carbon bearing the strongly electron-withdrawing nitro group is significantly deshielded.
~ 125.0	C-3 (C-Br)	The carbon attached to bromine experiences a moderate deshielding effect. The heavy atom effect of bromine can also influence the shift. ^[9]
~ 122.0	C-6	This carbon is ortho to the -NH ₂ group (shielding) and meta to the -Br group.
~ 129.0	C-5	This carbon is para to the -NO ₂ group and ortho to the -Br group, leading to a downfield shift.
~ 118.0	C-4	This carbon is para to the -Br group and ortho to the -NH ₂ group, resulting in a net shielding effect.

Predictions are based on additive models and comparison with known substituted benzenes.
^[10]

Infrared (IR) Spectroscopy Analysis

FT-IR spectroscopy is used to identify the functional groups within a molecule based on their characteristic vibrational frequencies. The predicted spectrum for **3-Bromo-2-nitroaniline** is dominated by absorptions from the amine and nitro groups.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group	Rationale
3450 - 3350	N-H Asymmetric & Symmetric Stretch	Primary Amine (-NH ₂)	Primary amines typically show two distinct, sharp to medium bands in this region. [11]
3100 - 3000	C-H Aromatic Stretch	Aromatic Ring	The C-H bonds on the benzene ring give rise to characteristic stretching absorptions just above 3000 cm ⁻¹ . [12]
1620 - 1580	N-H Bending (Scissoring)	Primary Amine (-NH ₂)	This bending vibration is a reliable indicator of a primary amine.
1550 - 1500	N=O Asymmetric Stretch	Nitro Group (-NO ₂)	This is a very strong and characteristic absorption for nitroaromatic compounds. [13]
1475 - 1400	C=C In-ring Stretch	Aromatic Ring	Multiple bands of variable intensity appear in this region due to the stretching of the carbon-carbon bonds within the benzene ring. [12]
1360 - 1320	N=O Symmetric Stretch	Nitro Group (-NO ₂)	A second strong absorption for the nitro group, confirming its presence. [13]
1300 - 1200	C-N Stretch	Aromatic Amine	The stretching vibration of the bond

between the aromatic ring and the amine nitrogen.

~ 750

C-Br Stretch

Aryl Bromide

The C-Br stretch typically appears in the lower frequency region of the spectrum.

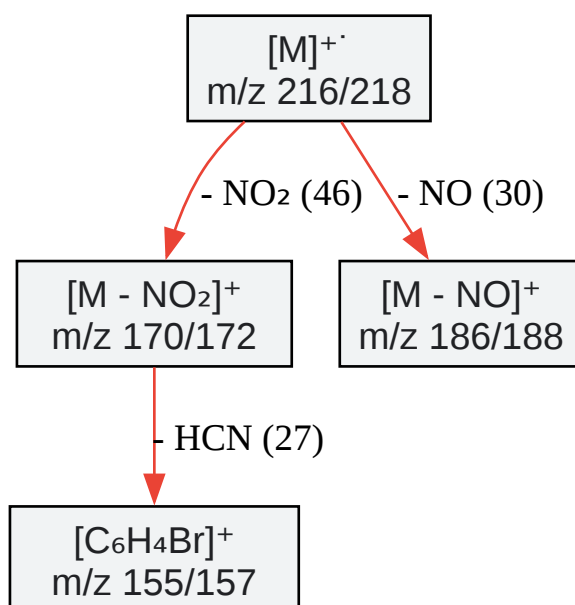
Predicted values are based on standard IR correlation tables.[\[14\]](#)[\[15\]](#)

Mass Spectrometry (MS) Analysis

Electron Ionization Mass Spectrometry (EI-MS) involves bombarding the molecule with high-energy electrons, causing ionization and subsequent fragmentation. The resulting fragmentation pattern provides a molecular fingerprint that confirms the molecular weight and offers structural clues.

Molecular Ion (M^+): The molecular weight of **3-Bromo-2-nitroaniline** is 217.02. Due to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br are in an approximate 1:1 ratio), the mass spectrum will exhibit a characteristic molecular ion cluster with two peaks of nearly equal intensity at m/z 216 and 218.[\[16\]](#)[\[17\]](#) This $M/M+2$ pattern is a definitive indicator of a single bromine atom in the molecule.

Predicted Fragmentation Pathway: The fragmentation is expected to be driven by the loss of the nitro group, which is a common pathway for nitroaromatics, followed by other cleavages.[\[18\]](#)[\[19\]](#)[\[20\]](#)



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Caption: Predicted EI-MS Fragmentation Pathway for **3-Bromo-2-nitroaniline**.

Summary of Key Predicted Fragments:

m/z (Predicted)	Ion Formula	Identity / Origin
216 / 218	$[\text{C}_6\text{H}_5\text{BrN}_2\text{O}_2]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$)
186 / 188	$[\text{C}_6\text{H}_5\text{BrN}_2\text{O}]^+$	Loss of a neutral oxygen atom
170 / 172	$[\text{C}_6\text{H}_5\text{BrN}]^+$	Loss of the nitro group ($\cdot\text{NO}_2$)
155 / 157	$[\text{C}_6\text{H}_4\text{Br}]^+$	Loss of HCN from the $[\text{M} - \text{NO}_2]^+$ ion
91	$[\text{C}_6\text{H}_5\text{N}]^+$	Loss of bromine from the $[\text{M} - \text{NO}_2]^+$ ion
76	$[\text{C}_6\text{H}_4]^+$	Benzene ring fragment after loss of all substituents

Conclusion

While awaiting public domain experimental validation, this guide provides a robust, theoretically grounded spectroscopic profile of **3-Bromo-2-nitroaniline**. The predicted NMR, IR, and MS data are based on well-established principles and offer a reliable framework for scientists working with this compound. The ^1H NMR is expected to show a characteristic three-proton aromatic system, while the ^{13}C NMR will display six distinct carbon signals. The IR spectrum will be defined by strong absorptions from the $-\text{NH}_2$ and $-\text{NO}_2$ functional groups. Finally, the mass spectrum will be distinguished by a prominent $M/M+2$ molecular ion peak at m/z 216/218 and predictable fragmentation patterns involving the loss of the nitro group. This predictive analysis serves as a powerful tool to guide and accelerate research and development efforts.

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